

Nimbocinone molecular weight and formula

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Compound of Interest

Compound Name: *Nimbocinone*

Cat. No.: *B1678884*

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Nimbocinone: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Nimbocinone, a natural compound isolated from the neem tree (*Azadirachta indica*), has garnered attention within the scientific community for its potential therapeutic applications. This technical guide provides an in-depth look at the fundamental molecular properties of **nimbocinone**, offering a foundation for further research and development.

Core Molecular Data

A precise understanding of a compound's molecular characteristics is the cornerstone of drug discovery and development. The molecular formula and weight of **nimbocinone** are fundamental parameters for a range of experimental procedures, from dosage calculations to spectrometric analysis.

Property	Value	Source
Molecular Formula	C30H46O4	MedchemExpress[1]
Molecular Weight	470.68 g/mol	MedchemExpress[1]

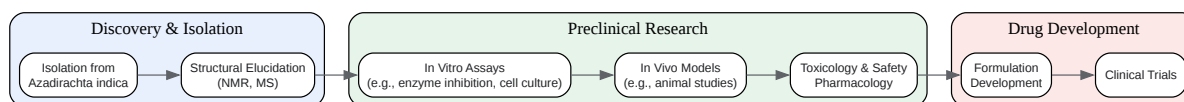
This data is crucial for researchers conducting quantitative analyses, ensuring accuracy and reproducibility in experimental setups.

Further Research and Applications

Nimbocinone is reported to exhibit antidiabetogenic activity, suggesting its potential as a lead compound in the development of novel anti-diabetic therapies[1]. The exploration of its mechanism of action, metabolic pathways, and safety profile are critical next steps in evaluating its therapeutic potential.

Experimental Design and Logical Workflow

The journey from a promising natural compound to a viable therapeutic agent involves a structured and rigorous experimental workflow. The following diagram illustrates a generalized pathway for the preclinical evaluation of a compound like **nimbocinone**.



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Caption: A generalized experimental workflow for natural product drug discovery.

This document serves as a foundational guide to the molecular properties of **nimbocinone**. Further in-depth research into its biological activities and mechanisms of action is essential to fully unlock its therapeutic potential.

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References

- 1. medchemexpress.com [medchemexpress.com]
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